

Sodium o-Cresolate: A Comprehensive Technical Guide on CAS Number and Safety Data

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Compound of Interest

Compound Name: *Sodium cresolate*

Cat. No.: *B8398330*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, safety data, and handling protocols for sodium o-cresolate. The information is intended to support researchers, scientists, and professionals in drug development and other scientific fields in the safe and effective use of this compound.

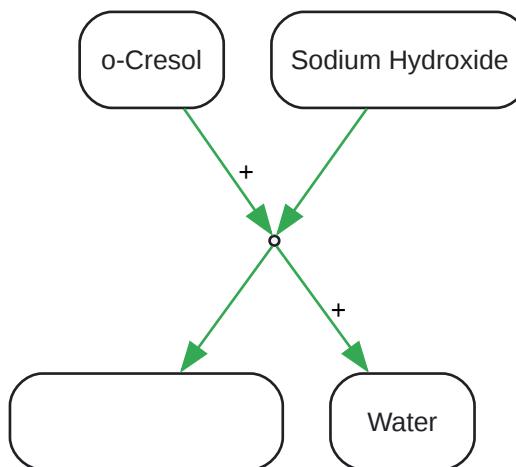
Chemical Identification and Properties

Sodium o-cresolate, the sodium salt of o-cresol, is an aromatic organic compound. It is crucial to understand its fundamental properties for proper handling and application in experimental settings.

Property	Value	Reference
Chemical Name	Sodium 2-methylphenolate	[1]
Synonyms	Sodium o-cresoxide, o-Cresol sodium salt, 2-Methylphenol sodium salt	[1]
CAS Number	4549-72-8, 34689-46-8	
Molecular Formula	C ₇ H ₇ NaO	[2]
Molecular Weight	130.12 g/mol	[2]
Appearance	White crystalline solid or amber liquid	
Boiling Point	516.7°C at 760 mmHg	[1]
Flash Point	218.5°C	[1]
Density	1.03 g/cm ³	[1]
Solubility	Soluble in water	
LogP	2.13880	[1]

Synthesis of Sodium o-Cresolate

Sodium o-cresolate is typically synthesized through the reaction of o-cresol with sodium hydroxide. This acid-base reaction results in the formation of the sodium salt and water.



[Click to download full resolution via product page](#)**Diagram 1:** Synthesis of Sodium o-Cresolate

Safety and Hazard Information

Due to limited specific toxicological data for sodium o-cresolate, the safety information is largely based on the properties of its parent compound, o-cresol. It is a corrosive and toxic substance that requires careful handling.

GHS Classification (Inferred)

While a harmonized GHS classification for sodium o-cresolate is not readily available, based on the data for o-cresol, the following classification can be inferred:

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Long-term Hazard	Category 3	H412: Harmful to aquatic life with long lasting effects

Toxicological Data

The available quantitative toxicological data for sodium o-cresolate is limited. The data for o-cresol is provided for a more comprehensive understanding of the potential hazards.

Parameter	Species	Route	Value	Reference
LD50 (Sodium cresolate)	Mouse	Oral	861 mg/kg	
LD50 (o-Cresol)	Rat	Oral	121 mg/kg	
LD50 (o-Cresol)	Rabbit	Dermal	890 mg/kg	
LC50 (o-Cresol)	Rat	Inhalation	>20 mg/m ³ (4h)	[3]
NOAEL (o-Cresol)	Rat (13-week study)	Oral	50 mg/kg/day	

Experimental Protocols and Handling

Strict adherence to safety protocols is mandatory when working with sodium o-cresolate.

Personal Protective Equipment (PPE)

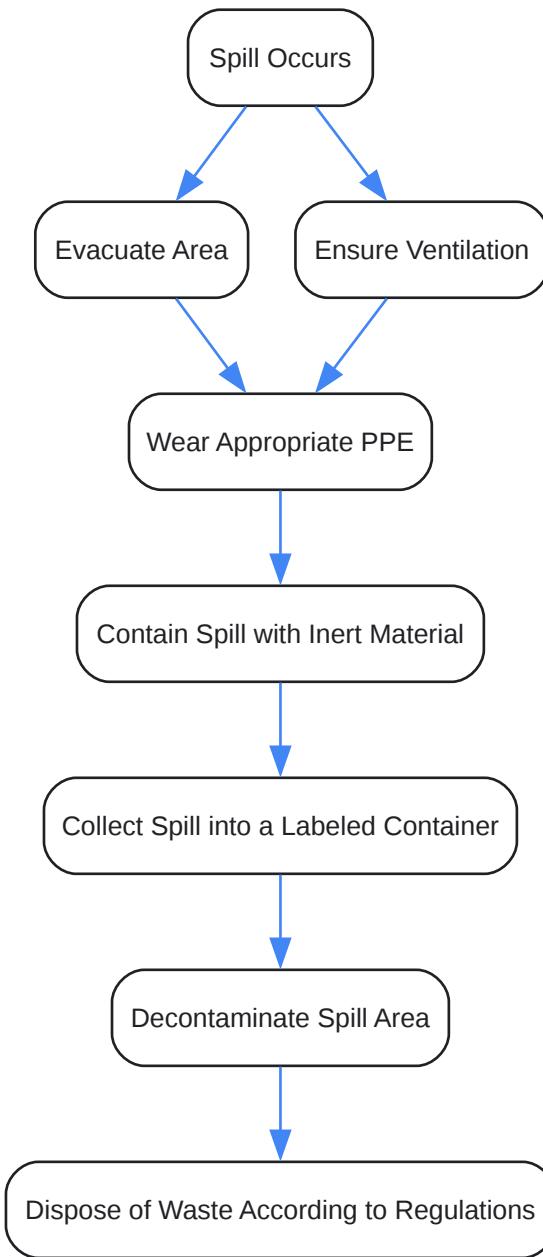
A comprehensive assessment of the risks should be conducted before handling. The following PPE is recommended:

- Eye Protection: Chemical safety goggles and a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene).
- Body Protection: Lab coat, and in cases of potential splashing, a chemical-resistant apron or suit.
- Respiratory Protection: Use in a well-ventilated area or with a fume hood. If inhalation risk is high, a NIOSH-approved respirator is necessary.

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust or vapors. Handle in a chemical fume hood.
- Storage: Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.

Emergency Procedures



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Diagram 2: Emergency Response Workflow for a Spill

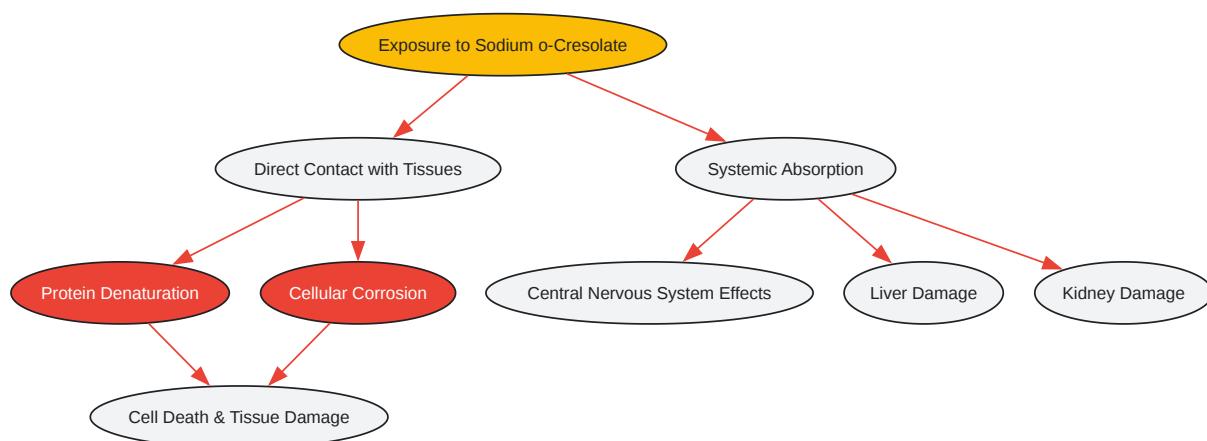
First Aid Measures:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.

- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Mechanism of Toxicity

The toxicity of cresols, and by extension sodium o-cresolate, is primarily due to their corrosive nature and their ability to denature proteins. This can lead to cell death and tissue damage upon contact. Systemically, cresols can affect the central nervous system, liver, and kidneys.[4]



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Diagram 3: Simplified Mechanism of Toxicity

This guide is intended for informational purposes and should not be a substitute for a comprehensive risk assessment conducted by qualified professionals. Always consult the most current Safety Data Sheet (SDS) from the supplier before use.

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- To cite this document: BenchChem. [Sodium o-Cresolate: A Comprehensive Technical Guide on CAS Number and Safety Data]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8398330#cas-number-and-safety-data-for-sodium-o-cresolate>]

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